

Essential Safety and Operational Guidance for Handling 13-Hydroxyhexadecanoyl-CoA

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Compound of Interest

Compound Name: 13-hydroxyhexadecanoyl-CoA

Cat. No.: B15547972

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For Researchers, Scientists, and Drug Development Professionals

This document provides crucial safety and logistical information for the handling of **13-hydroxyhexadecanoyl-CoA**, a long-chain fatty acyl-CoA derivative. The following procedures are based on best practices for handling similar biochemical reagents and should be implemented to ensure a safe laboratory environment.

Hazard Identification and Personal Protective Equipment (PPE)

While a specific Safety Data Sheet (SDS) for **13-hydroxyhexadecanoyl-CoA** is not readily available, the hazards can be inferred from similar long-chain acyl-CoA compounds and hydroxy fatty acids. Potential hazards include skin and eye irritation, and possible toxicity if ingested or absorbed through the skin.^[1] Therefore, a cautious approach is warranted.

Table 1: Recommended Personal Protective Equipment (PPE)

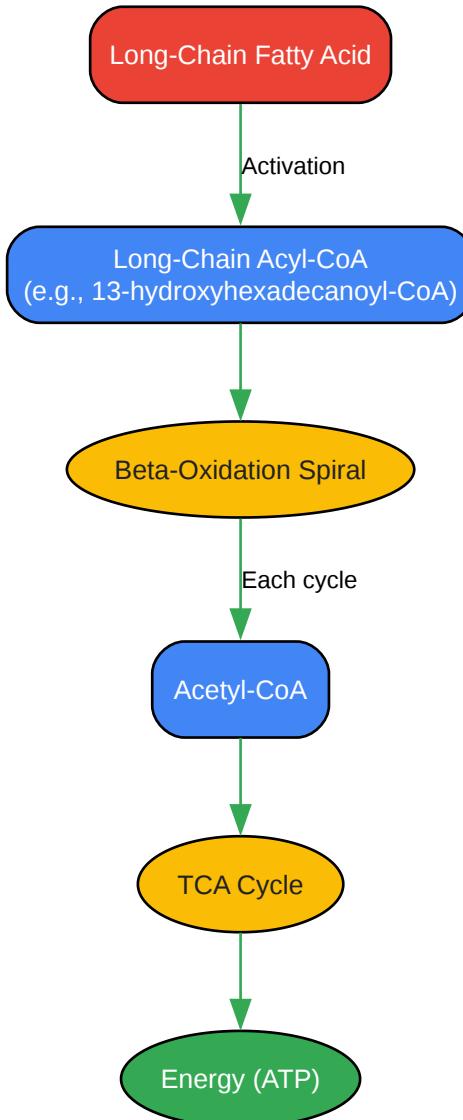
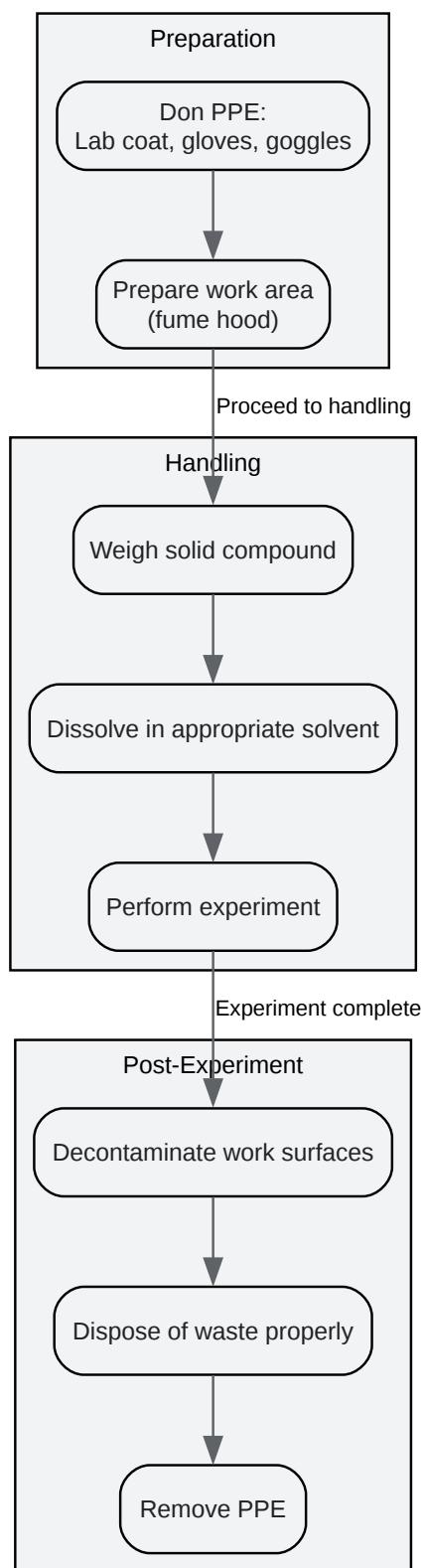
Protection Type	Specification	Rationale
Hand Protection	Nitrile or other appropriate chemical-resistant gloves.	To prevent skin contact, as similar compounds can be toxic or cause irritation upon contact. [1]
Eye Protection	Chemical safety goggles or a face shield.	To protect against splashes or aerosols that could cause serious eye damage. [1]
Skin and Body Protection	A lab coat or other protective clothing.	To prevent contamination of personal clothing and skin. [1]
Respiratory Protection	Use in a well-ventilated area or under a chemical fume hood.	To avoid inhalation of any dusts or aerosols.

Handling and Storage

Operational Plan:

- Preparation: Before handling, ensure all necessary PPE is worn correctly. Prepare the work area by ensuring it is clean and uncluttered.
- Weighing and Aliquoting: If working with a solid form, conduct weighing and aliquoting in a chemical fume hood to minimize inhalation risk.
- Dissolving: When preparing solutions, add the solvent to the compound slowly to avoid splashing.
- Storage: Store **13-hydroxyhexadecanoyl-CoA** in a tightly sealed container, protected from moisture, and refrigerated as recommended by the supplier. Long-chain acyl-CoAs are susceptible to degradation.

Experimental Workflow for Handling **13-hydroxyhexadecanoyl-CoA**



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References

- 1. [sigmaaldrich.com](https://www.sigmaaldrich.com) [sigmaaldrich.com]
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